

physical properties of ethyl 3-bromopropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopropanoate

Cat. No.: B1231587

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Ethyl **3-Bromopropanoate**

Introduction

Ethyl **3-bromopropanoate**, with the chemical formula $C_5H_9BrO_2$, is an organobromine compound that serves as a valuable intermediate in various organic syntheses.^{[1][2]} It is a colorless to pale yellow liquid, recognized for its role as an alkylating agent in the preparation of more complex molecules.^{[1][2][3]} This document provides a comprehensive overview of its key physical properties, compiled from various sources, and outlines the standard experimental methodologies used for their determination. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Quantitative Physical Properties

The physical characteristics of ethyl **3-bromopropanoate** have been determined through various experimental and computational methods. The following table summarizes the key quantitative data available for this compound.

Property	Value	Conditions
Molecular Weight	181.03 g/mol	
Boiling Point	135-136 °C	at 50 mmHg[1][2][4][5][6]
	179 °C	
	69-71 °C	at 10 mmHg[7]
Melting Point	184-186 °C	with water as solvent[2][8][9]
Density	1.412 g/mL	at 25 °C[2][4][5][6]
	1.4409 g/cm ³	Standard state (25 °C, 100 kPa)[1]
	1.419 g/mL	
Refractive Index	1.452	at 20 °C (D line)[2][4][5][6]
Flash Point	175 °F (79.4 °C)[2][4][8][9]	Closed cup
	70 °C	Closed cup[10][11]
Vapor Pressure	0.962 mmHg	at 25 °C[8][9]
Solubility	Soluble in water, alcohol, chloroform, and benzene.[2][4][8][9][12]	

Experimental Protocols

The determination of the physical properties of a compound like ethyl **3-bromopropanoate** follows standardized laboratory procedures. Below are outlines of typical methodologies for the key properties listed above.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-boiling compounds like ethyl **3-bromopropanoate**, vacuum distillation is often employed to prevent decomposition at elevated temperatures.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A vacuum pump and a manometer are connected to the system.
- Procedure:
 - The liquid is placed in the round-bottom flask with boiling chips.
 - The system is evacuated to the desired pressure (e.g., 50 mmHg), which is monitored by the manometer.
 - The flask is heated gently.
 - The temperature is recorded when the liquid is boiling, and the vapor condensate is dripping from the thermometer bulb at a steady rate. This temperature is the boiling point at the recorded pressure.

Density Measurement

Density is the mass per unit volume of a substance. It is a temperature-dependent property.

- Apparatus: A pycnometer (a glass flask with a precise volume) and an analytical balance. Alternatively, a digital density meter can be used.
- Procedure (using a pycnometer):
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid, and the temperature is allowed to equilibrate to a specific value (e.g., 25 °C).
 - The pycnometer is weighed again to determine the mass of the liquid.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a pure compound.

- Apparatus: An Abbe refractometer.
- Procedure:
 - A few drops of the liquid are placed on the prism of the refractometer.
 - The prism is closed, and the temperature is controlled, typically at 20 °C.
 - Light is passed through the sample, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered.
 - The refractive index is read directly from the instrument's scale.

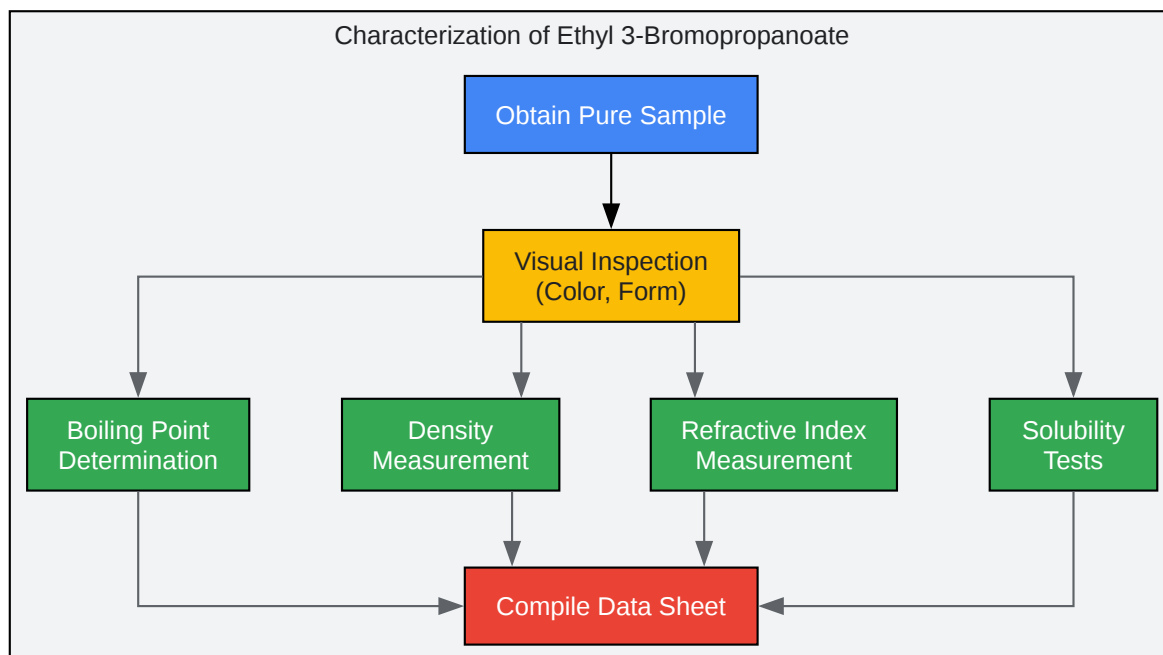
Solubility Assessment

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

- Procedure:
 - A small, measured amount of ethyl **3-bromopropanoate** is added to a test tube containing a specific volume of a solvent (e.g., water, ethanol, chloroform).
 - The mixture is agitated vigorously.
 - The solution is observed for homogeneity. If the substance dissolves completely, it is considered soluble. The process can be repeated with increasing amounts of the solute to determine the approximate solubility limit.

Diagram of Experimental Workflow

The following diagram illustrates a typical workflow for the characterization of the physical properties of a liquid chemical sample.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 3-bromopropionate - Wikipedia [en.wikipedia.org]
- 2. Ethyl 3-bromopropionate | 539-74-2 [chemicalbook.com]
- 3. Ethyl 3-bromopropionate | C₅H₉BrO₂ | CID 68320 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 3-bromopropionate CAS#: 539-74-2 [m.chemicalbook.com]

- 5. Ethyl 3-bromopropionate 98 539-74-2 [sigmaaldrich.com]
- 6. Ethyl 3-bromopropionate 98 539-74-2 [sigmaaldrich.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. chembk.com [chembk.com]
- 9. chembk.com [chembk.com]
- 10. Ethyl-3-bromopropionate | 539-74-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. 3-溴丙酸乙酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [physical properties of ethyl 3-bromopropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231587#physical-properties-of-ethyl-3-bromopropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com